

Operational Safety Guide: Carboxyatractyloside (Dipotassium Salt)[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Carboxyatractyloside (dipotassium)*

Cat. No.: *B10818085*

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Executive Safety Summary

Carboxyatractyloside (CAT), specifically in its dipotassium salt form, represents a unique high-risk profile in the laboratory.[1] Unlike the free acid, the dipotassium salt is highly water-soluble. This solubility dramatically increases the risk of rapid systemic absorption through mucous membranes or compromised skin, leading to faster onset of acute toxicity compared to lipophilic toxins.

Core Directive: Treat all waste streams containing CAT as Acutely Toxic. There is no validated "bench-top" chemical deactivation method (e.g., bleach) that guarantees safety.[1] High-temperature incineration is the only authorized disposal route.

Mechanism of Action: The "Why" Behind the Hazard

To understand the strict disposal requirements, one must understand the molecular lethality of CAT. It is not a general cellular poison; it is a precision inhibitor of the mitochondrial Adenine Nucleotide Translocator (ANT).

The "Dead-End" Lock

The ANT protein cycles between two states to swap ADP (in) and ATP (out).[1]

- c-state: Open to the cytosol (waiting for ADP).
- m-state: Open to the matrix (waiting for ATP).

CAT binds to the c-state with extremely high affinity ($K_d \sim 10\text{-}20\text{ nM}$), effectively "locking" the door from the outside.[1] Once bound, the ANT cannot cycle. Mitochondrial respiration continues, but ATP cannot exit to fuel the cell, and ADP cannot enter to be recharged.[1] The cell undergoes rapid energy depletion and necrotic death.



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Figure 1: Mechanism of Action.[1][2] CAT locks the Adenine Nucleotide Translocator (ANT) in the cytosolic-facing state, permanently halting cellular energy exchange.[1]

Personal Protective Equipment (PPE) & Engineering Controls[1]

Due to the high solubility of the dipotassium salt, standard nitrile gloves may offer insufficient protection against saturated solutions over long periods.

Component	Specification	Rationale
Respiratory	N95 or P100 (Solid) / Fume Hood (Liquid)	Prevents inhalation of airborne dust during weighing.[1]
Hand Protection	Double Nitrile (min 5 mil thickness)	The outer glove protects against gross contamination; the inner glove is the fail-safe. [1]
Eye Protection	Chemical Splash Goggles	Standard safety glasses are insufficient for soluble toxins that can splash.
Engineering	Class II Biosafety Cabinet or Chemical Fume Hood	Never weigh CAT on an open bench. Use an anti-static balance enclosure.

Disposal Procedures

Critical Warning: Do not attempt to deactivate CAT using bleach (sodium hypochlorite) or weak acids.[1] These methods are not validated for glycoside destruction and may create a false sense of security.

A. Solid Waste (Powder/Residue)[1]

- Segregation: Isolate CAT waste from general chemical waste. Do not mix with oxidizers or acids.
- Containment:
 - Place primary container (vial/weigh boat) into a clear polyethylene bag (4 mil).[1]
 - Seal the bag with tape.
 - Place this bag into a secondary rigid container (e.g., wide-mouth HDPE jar).
- Labeling: Apply a hazardous waste label explicitly stating:

- "Toxic Solid, Organic, N.O.S.[1] (Carboxyatractyloside)"[1][2][3][4][5][6][7][8]
- Hazard Class: 6.1 (Toxic)[1]
- CAS #: 33286-30-5 (Parent) or 102130-43-8 (Salt)[1]

B. Liquid Waste (Stock Solutions/Media)[1]

- No Drain Disposal: Under no circumstances can CAT solutions enter the municipal water system.
- Collection: Collect all supernatant, media, and stock solutions in a dedicated glass or HDPE waste carboy.
- Labeling: Mark as "Acutely Toxic Aqueous Waste - Contains Carboxyatractyloside."

C. Contaminated Debris (Gloves, Wipes, Tips)[1]

- Collect all pipette tips, wipes, and gloves used during the experiment.
- Double-bag in hazardous waste bags (orange/red biohazard bags are often used for "incinerate only" streams, but check local EHS color codes).
- Tag for Incineration.

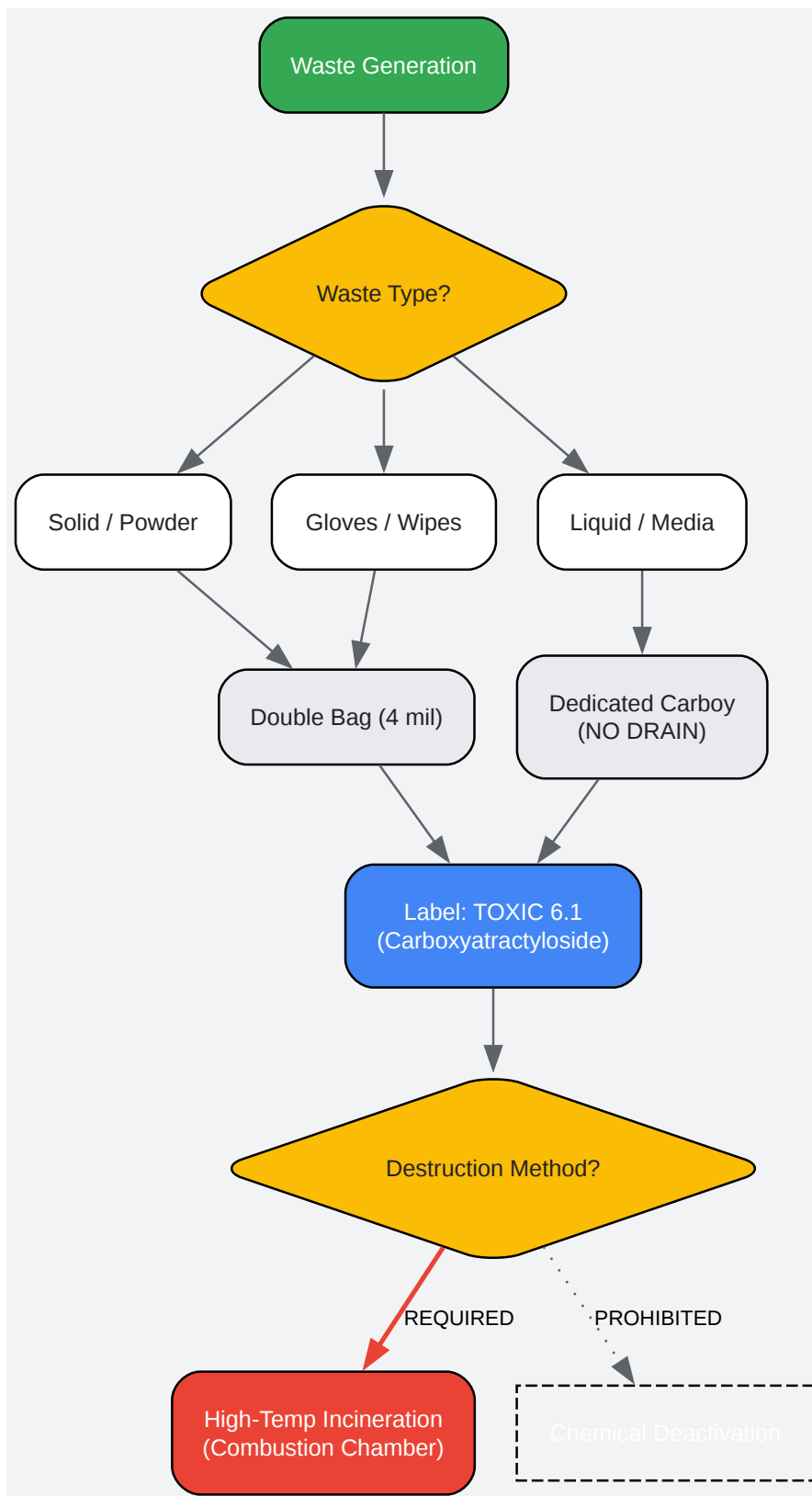
D. Decontamination of Surfaces

If a spill occurs or for routine cleaning of the balance area:

- Solvent Wash: Wipe the area with Methanol or Ethanol first. CAT dipotassium salt is highly soluble in polar solvents, which helps lift it off surfaces better than water alone initially.
- Soap & Water: Follow with a detergent wash to remove residues.
- Disposal of Rinsate: All wipes and solvent rinses must be disposed of as solid hazardous waste (Section 4.C).

Disposal Decision Matrix (Workflow)

Follow this logic flow to ensure compliance with RCRA and local safety standards.



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Figure 2: Waste Disposal Decision Matrix. Note the strict prohibition of chemical deactivation in favor of incineration.

Emergency Procedures

Accidental Exposure[1]

- Skin Contact: Immediately wash with soap and copious amounts of water for 15 minutes. The dipotassium salt will dissolve rapidly; speed is critical to prevent absorption.
- Eye Contact: Flush with water for 15 minutes.[9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Transport to emergency services immediately. Provide the SDS to the physician (emphasize ANT inhibition mechanism).

Spill Cleanup[1][10]

- Evacuate the immediate area.
- Don PPE: Double gloves, N95/P100 respirator, lab coat, goggles.[1]
- Contain: Cover liquid spills with absorbent pads. For powder spills, cover with a damp paper towel (to prevent dust) before wiping.[1]
- Clean: Wipe area with Methanol, then soapy water.
- Dispose: Place all cleanup materials into the Hazardous Waste stream (Incineration).

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- To cite this document: BenchChem. [Operational Safety Guide: Carboxyatractyloside (Dipotassium Salt)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10818085/docs#operational-safety-guide-carboxyatractyloside-dipotassium-salt-1\]](https://www.benchchem.com/product/b10818085/docs#operational-safety-guide-carboxyatractyloside-dipotassium-salt-1)

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